



Application Notes and Protocols for HIV-IN-10 Antiviral Activity Assay

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Compound of Interest		
Compound Name:	Hiv-IN-10	
Cat. No.:	B15135490	Get Quote

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Introduction

Human Immunodeficiency Virus (HIV) remains a significant global health challenge. The virus's ability to integrate its genetic material into the host cell's genome is a critical step in its replication cycle, mediated by the viral enzyme integrase (IN). This makes HIV integrase a prime target for antiretroviral drug development. Integrase inhibitors are a class of antiretroviral drugs that block this essential process.[1] These inhibitors can be broadly categorized into two groups: integrase strand transfer inhibitors (INSTIs), which target the catalytic site of the enzyme, and non-catalytic site integrase inhibitors (NCINIs), or allosteric integrase inhibitors (ALLINIs), which bind to a different site on the enzyme.[2][3]

HIV-IN-10 is a novel investigational non-catalytic site integrase inhibitor. Unlike INSTIs, which block the strand transfer step of integration, NCINIs like **HIV-IN-10** have a unique mechanism of action. They bind to the integrase dimer interface, specifically the binding pocket for the host protein LEDGF/p75, inducing aberrant integrase multimerization.[4][5] This disrupts the normal function of integrase during the late stages of the viral life cycle, leading to the formation of defective viral particles with improperly formed cores. These maturation defects ultimately result in a block of reverse transcription in the subsequently infected cells.

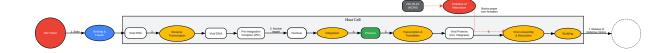
This document provides detailed protocols for assessing the antiviral activity of **HIV-IN-10**, focusing on cell-based assays that are suitable for evaluating compounds with this mechanism of action. It is important to note that traditional luciferase-based single-cycle infectivity assays



may not be suitable for screening NCINIs, as these compounds primarily act on the virus-producing cells. Therefore, assays that measure viral protein production, such as p24 ELISA, over multiple rounds of replication or in the virus production phase are recommended.

Signaling Pathway of HIV Integration and Inhibition by HIV-IN-10

The following diagram illustrates the key steps of HIV entry and integration, and the point of intervention for the non-catalytic site integrase inhibitor, **HIV-IN-10**.



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Caption: HIV life cycle and mechanism of **HIV-IN-10**.

Quantitative Data Summary

The antiviral activity of **HIV-IN-10** is summarized in the table below. Data is presented as the mean of at least three independent experiments. For comparison, data for a well-characterized integrase strand transfer inhibitor (INSTI), Raltegravir, is included.

Compound	Assay Type	Cell Line	EC ₅₀ (nM)	СС50 (µМ)	Selectivity Index (SI)
HIV-IN-10	p24 ELISA	MT-4	12	> 90	> 7500
Raltegravir	p24 ELISA	MT-4	5	> 100	> 20000



- EC₅₀ (50% Effective Concentration): The concentration of the compound that inhibits viral replication by 50%.
- CC₅₀ (50% Cytotoxic Concentration): The concentration of the compound that reduces the viability of uninfected cells by 50%.
- Selectivity Index (SI): Calculated as CC₅₀ / EC₅₀. A higher SI value indicates a more favorable safety profile for the compound.

Experimental Protocols Cell-based Antiviral Activity Assay (p24 ELISA)

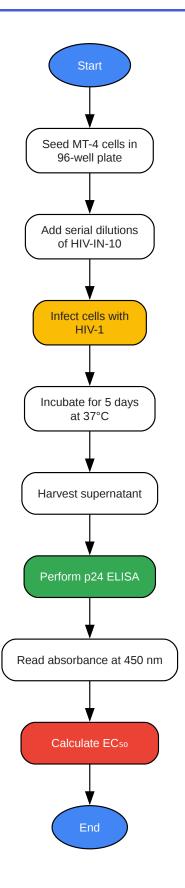
This protocol is designed to determine the EC₅₀ of **HIV-IN-10** by measuring the inhibition of HIV-1 p24 antigen production in infected T-cell lines.

Materials:

- MT-4 cells
- HIV-1 laboratory strain (e.g., IIIB or NL4-3)
- **HIV-IN-10** (and other test compounds)
- RPMI 1640 medium supplemented with 10% fetal bovine serum (FBS), L-glutamine, penicillin, and streptomycin
- 96-well cell culture plates
- HIV-1 p24 Antigen ELISA kit
- CO₂ incubator (37°C, 5% CO₂)

Experimental Workflow Diagram:





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